

Safeguarding Your Research: A Comprehensive Guide to Handling Anthracene-1-sulfonic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anthracene-1-sulfonic Acid

Cat. No.: B076855

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Anthracene-1-sulfonic Acid**, including detailed personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Anthracene-1-sulfonic acid is an aromatic sulfonic acid. While specific toxicological data for this compound is limited, its hazardous properties can be inferred from the characteristics of both the sulfonic acid group and the anthracene moiety. Sulfonic acids are typically strong acids that can be corrosive and cause severe skin and eye irritation.^[1] Anthracene is a polycyclic aromatic hydrocarbon that is known to be a skin and respiratory irritant and is considered a potential carcinogen and an environmental hazard. Therefore, handling **Anthracene-1-sulfonic acid** requires stringent safety measures.

Essential Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **Anthracene-1-sulfonic Acid**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with a face shield.	Protects against splashes of the acidic and potentially irritating compound.
Skin Protection	- Gloves: Nitrile or Butyl rubber gloves (minimum 11 mil thickness). Double-gloving is recommended. - Lab Coat: Chemical-resistant lab coat. - Apron: Rubber or neoprene apron. - Footwear: Closed-toe shoes.	Prevents skin contact with the corrosive and potentially sensitizing chemical. Nitrile and butyl rubber offer good resistance to acids.
Respiratory Protection	A NIOSH-approved respirator with organic vapor and acid gas cartridges.	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles and potential vapors.

Operational and Disposal Plans: A Step-by-Step Guide

Adherence to standardized procedures is critical for minimizing risk. The following sections provide step-by-step guidance for the safe handling and disposal of **Anthracene-1-sulfonic Acid**.

Engineering Controls and Preparation

- Ventilation: All handling of **Anthracene-1-sulfonic acid**, especially of the solid powder, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Eyewash and Safety Shower: Ensure that a functional eyewash station and safety shower are readily accessible in the immediate work area.
- Spill Kit: A spill kit containing an absorbent material suitable for acids (e.g., sodium bicarbonate or a commercial acid neutralizer), and appropriate PPE should be available.

Safe Handling Protocol

- **Donning PPE:** Before handling the chemical, put on all required PPE as detailed in the table above.
- **Weighing and Transfer:** When weighing the solid, use a spatula and handle it gently to avoid creating dust. Conduct all transfers within the fume hood.
- **Solution Preparation:** When preparing solutions, always add the acid to the solvent slowly. Be aware that dissolving sulfonic acids can be exothermic.
- **Post-Handling:** After handling, decontaminate the work area. Remove PPE in the correct order to avoid cross-contamination, and wash hands thoroughly with soap and water.

Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wearing appropriate PPE, cover the spill with an acid neutralizer. Once neutralized, absorb the material with an inert absorbent and place it in a sealed container for disposal.

Waste Disposal Plan

All waste containing **Anthracene-1-sulfonic acid** must be treated as hazardous waste.

- Segregation: Collect all solid and liquid waste containing **Anthracene-1-sulfonic acid** in separate, clearly labeled, and sealed containers.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Corrosive, Irritant, Environmental Hazard).
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not dispose of it down the drain.^[2]

Quantitative Data Summary

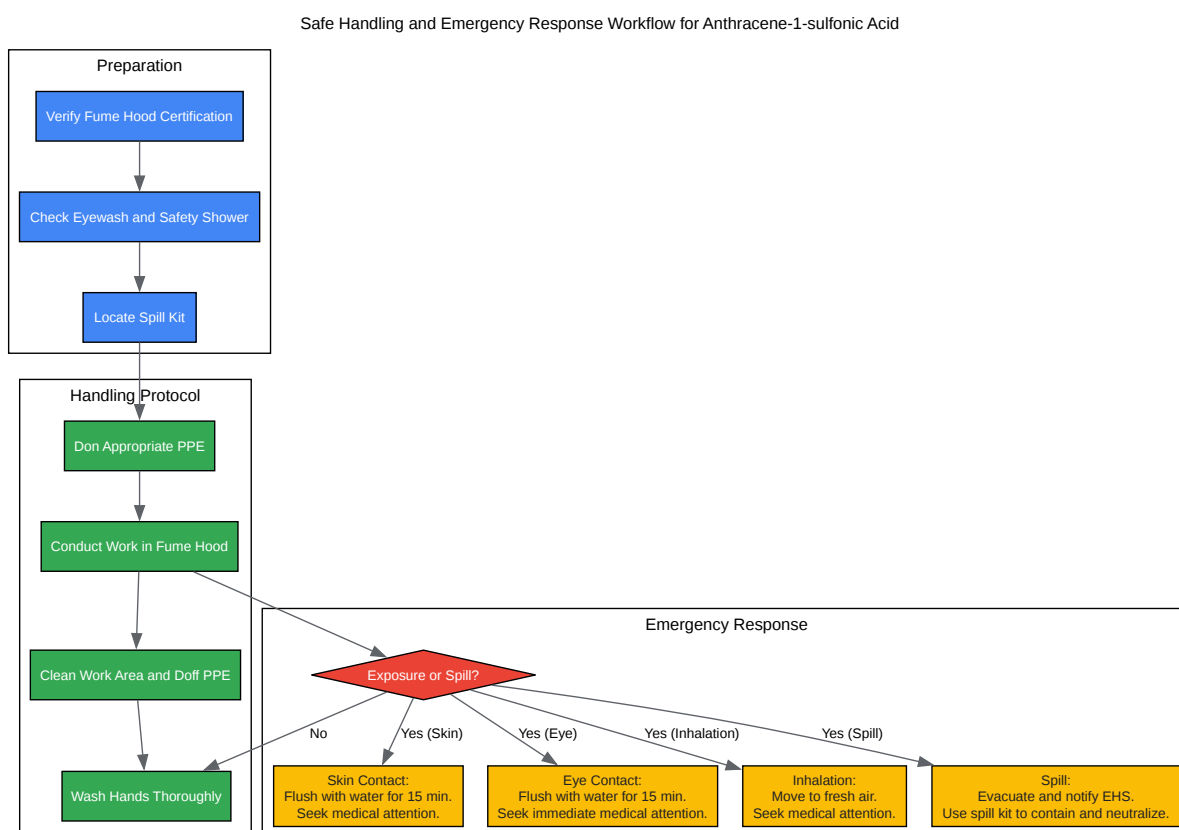
The following table summarizes the available quantitative data for **Anthracene-1-sulfonic Acid**.

Property	Value	Source
CAS Number	15100-52-4	^[3] ^[4]
Molecular Formula	C ₁₄ H ₁₀ O ₃ S	^[3]
Molecular Weight	258.29 g/mol	^[3] ^[4]
Physical State	Solid	Inferred
NFPA 704 Rating (Estimated)	Health: 3, Flammability: 1, Instability: 1	Estimated based on sulfuric acid and anthracene

Note: The NFPA 704 rating is an estimation based on the known hazards of the sulfonic acid functional group and the anthracene backbone, as a specific rating for this compound is not readily available.^[5]

Visual Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical flow of actions for safely handling **Anthracene-1-sulfonic Acid** and the appropriate emergency response in case of an incident.



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Caption: Workflow for handling **Anthracene-1-sulfonic Acid**.

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References

- 1. nj.gov [nj.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Anthracene-1-sulfonic Acid | C₁₄H₁₀O₃S | CID 5077994 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Anthracene-1-sulfonic Acid | 15100-52-4 | Benchchem [benchchem.com]
- 5. SULFURIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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